

Application Notes: ATTO 514 for Flow Cytometry

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Compound of Interest

Compound Name: ATTO 514

Cat. No.: B15552921

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Introduction

ATTO 514 is a hydrophilic fluorescent dye characterized by its high water solubility, strong absorption, and excellent fluorescence quantum yield.^{[1][2]} These properties, combined with its exceptional thermal and photostability, make **ATTO 514** a robust candidate for a variety of fluorescence-based applications, including flow cytometry.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **ATTO 514** in flow cytometry, with a focus on immunophenotyping and its application in a multicolor panel.

ATTO 514 Dye Characteristics

ATTO 514 exhibits an absorption maximum at approximately 511 nm and an emission maximum at around 531 nm.^{[3][4][5]} This positions it well for excitation by the 514 nm line of an Argon-ion laser, a common feature in many flow cytometers.^{[1][2][3]} Its spectral properties allow for its inclusion in multicolor panels with other common fluorochromes, provided that appropriate compensation is applied to account for spectral overlap.

Quantitative Data Summary

The key spectral and photophysical properties of **ATTO 514** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum (λ_{ex})	511 nm	[3][4]
Emission Maximum (λ_{em})	531 nm	[3][4][5]
Molar Extinction Coefficient (ϵ_{max})	$1.15 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$	[3]
Fluorescence Quantum Yield (η_{fl})	85%	[3]
Fluorescence Lifetime (τ_{fl})	3.9 ns	[3]

Applications in Multicolor Flow Cytometry

The relatively narrow emission spectrum of **ATTO 514** makes it a suitable candidate for multicolor flow cytometry panels. When designing a panel, it is crucial to consider the spectral overlap with other fluorochromes and the brightness of the dye in relation to the antigen density. Brighter dyes are typically reserved for detecting antigens with low expression levels.

Example 3-Color Panel for T-Cell Immunophenotyping

Here, we propose a hypothetical 3-color panel for the immunophenotyping of human T-cells using **ATTO 514**. This panel is designed to identify helper T-cells (CD3+CD4+) and cytotoxic T-cells (CD3+CD8+).

Marker	Fluorochrome	Laser Excitation	Emission Filter (approx.)
CD3	ATTO 514	Blue (488 nm) or Yellow/Green (561 nm)	530/30 nm
CD4	PE (Phycoerythrin)	Blue (488 nm) or Yellow/Green (561 nm)	575/25 nm
CD8	APC (Allophycocyanin)	Red (633 nm)	660/20 nm

This panel design minimizes spectral overlap between **ATTO 514** and APC, as they are excited by different lasers. There is some spectral overlap between **ATTO 514** and PE, which will require compensation.

Experimental Protocols

Protocol 1: Antibody Conjugation with **ATTO 514** NHS Ester

This protocol describes the conjugation of **ATTO 514** NHS ester to a primary antibody.

Materials:

- Purified antibody (2 mg/mL in amine-free buffer, e.g., PBS)
- **ATTO 514** NHS ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 1 M Sodium bicarbonate buffer, pH 8.3
- Gel permeation chromatography column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS), pH 7.2

Procedure:

- **Antibody Preparation:** Dissolve the antibody in bicarbonate buffer at a concentration of 2 mg/mL. If the antibody solution contains Tris or glycine, it must be dialyzed against PBS.
- **Dye Preparation:** Immediately before use, dissolve the **ATTO 514** NHS ester in DMF or DMSO to a concentration of 2 mg/mL.
- **Conjugation Reaction:** Add the dissolved **ATTO 514** NHS ester to the antibody solution. The optimal dye-to-protein ratio may need to be determined empirically, but a starting point of a 10- to 20-fold molar excess of the dye can be used.
- **Incubation:** Incubate the reaction mixture for 1 hour at room temperature with gentle stirring.

- Purification: Separate the labeled antibody from the unreacted dye using a gel permeation chromatography column equilibrated with PBS (pH 7.2). The first colored band to elute will be the conjugated antibody.

Protocol 2: Cell Surface Staining for Immunophenotyping

This protocol outlines the steps for staining peripheral blood mononuclear cells (PBMCs) for flow cytometric analysis.

Materials:

- Single-cell suspension of PBMCs (1×10^6 cells per sample)
- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Fc receptor blocking solution (optional)
- Fluorochrome-conjugated antibodies (e.g., **ATTO 514**-CD3, PE-CD4, APC-CD8)
- 12 x 75 mm polystyrene tubes

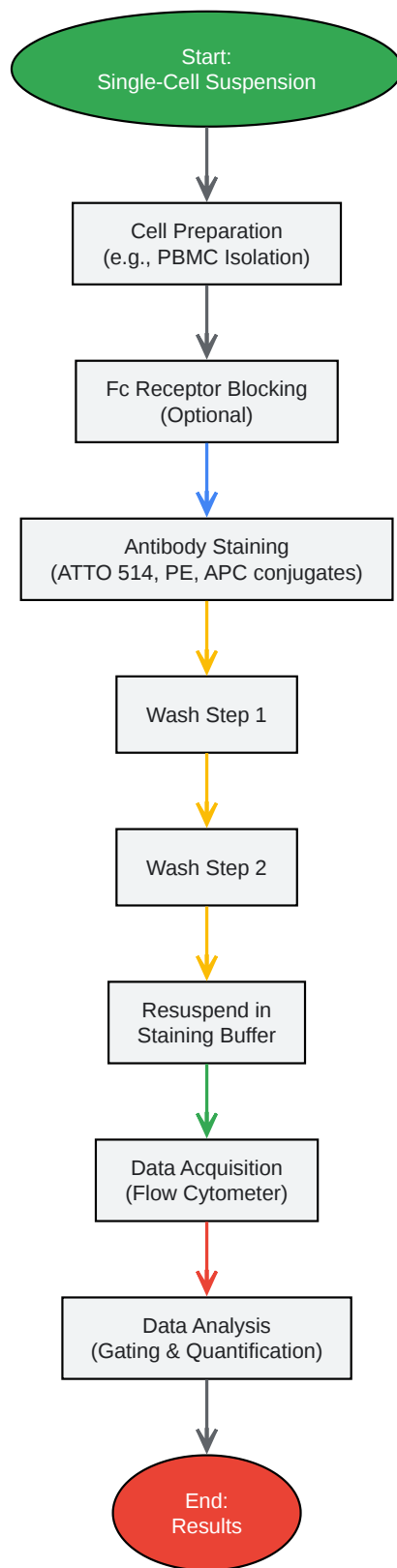
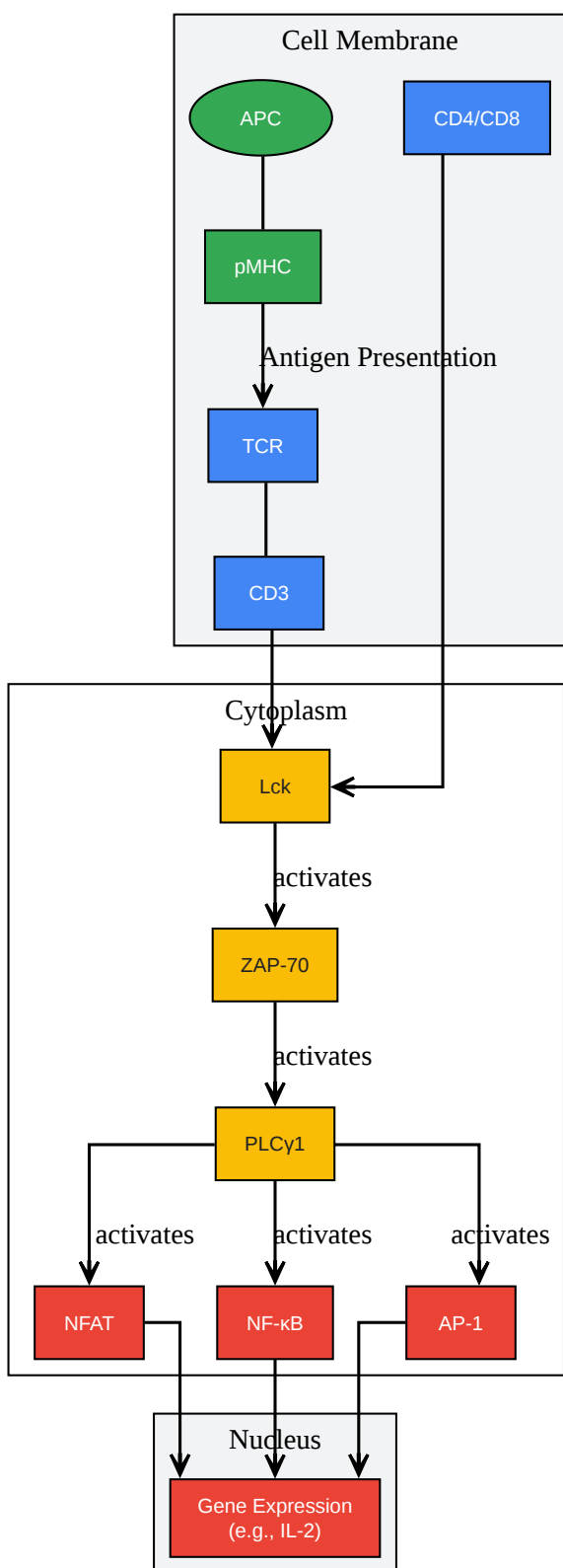
Procedure:

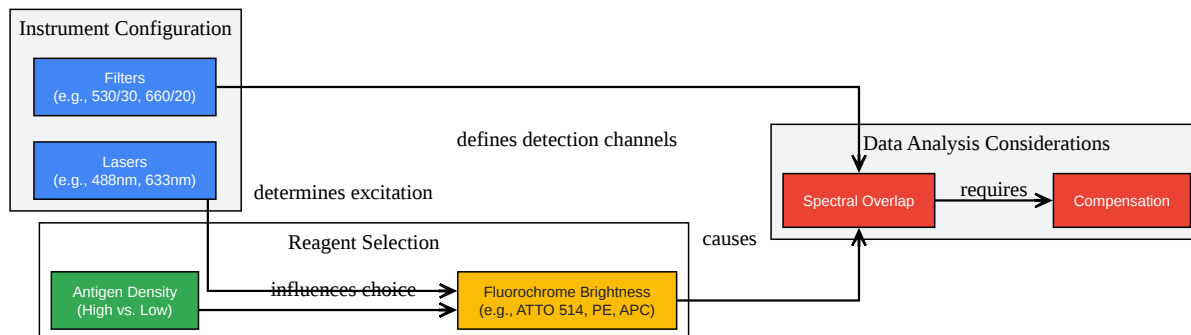
- Cell Preparation: Prepare a single-cell suspension of PBMCs.[\[6\]](#)[\[7\]](#)
- Aliquot Cells: Aliquot 1×10^6 cells into each polystyrene tube.
- Fc Receptor Blocking (Optional): To reduce non-specific binding, incubate the cells with an Fc receptor blocking solution for 10-15 minutes at room temperature.[\[6\]](#)
- Antibody Staining: Add the predetermined optimal concentration of each fluorochrome-conjugated antibody to the appropriate tubes.
- Incubation: Incubate the cells for 30 minutes at 2-8°C in the dark.[\[6\]](#)
- Washing: Add 2 mL of Flow Cytometry Staining Buffer to each tube and centrifuge at 300-400 x g for 5 minutes.

- Resuspension: Decant the supernatant and resuspend the cell pellet in 500 μ L of Flow Cytometry Staining Buffer.
- Data Acquisition: Analyze the samples on a flow cytometer.

Visualizations

T-Cell Activation Signaling Pathway





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